

Applications of Tungsten-183 in Materials Science Research: Application Notes and Protocols

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Compound of Interest

Compound Name: **Tungsten-183**

Cat. No.: **B082725**

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the use of the stable isotope **Tungsten-183** (¹⁸³W) in materials science research. With a natural abundance of 14.31% and a nuclear spin of 1/2, ¹⁸³W is a powerful tool for investigating the structure, dynamics, and reactivity of tungsten-containing materials.^{[1][2][3]} Its primary application lies in Nuclear Magnetic Resonance (NMR) spectroscopy, where it serves as a sensitive probe of the local chemical environment. Additionally, ¹⁸³W is utilized as a stable isotope tracer in various material studies.

¹⁸³W Nuclear Magnetic Resonance (NMR) Spectroscopy

¹⁸³W NMR spectroscopy is a crucial technique for the structural elucidation of tungsten compounds, particularly polyoxometalates (POMs) in both solution and the solid state.^{[2][4]} The chemical shifts of ¹⁸³W are highly sensitive to the local structure, symmetry, and dynamics of the tungsten centers.^[4]

Key Applications:

- Structural Characterization of Polyoxometalates (POMs): ¹⁸³W NMR is instrumental in identifying the anionic structure of POMs, distinguishing isomers, and establishing new

structures in solution.[2] The spectral envelope, relative intensity of the lines, and coupling constants provide a basis for structural identification.[2]

- Solid-State Structural Analysis: Solid-state ^{183}W NMR spectroscopy offers a high-resolution probe of the crystallographically distinct sites in tungsten-containing solids, complementing diffraction-based techniques.[4][5] This is particularly valuable for materials that are difficult to analyze by single-crystal X-ray diffraction.[4]
- Catalyst Characterization: ^{183}W NMR can be used to guide the design of tungsten-based catalysts, such as those used in alkyne metathesis.[6] The chemical shifts can provide insights into the Lewis acidity of the tungsten center, which is crucial for catalytic activity.[6]
- Monitoring Chemical Reactions: The technique can be used to monitor the progress of reactions involving polyoxotungstates in solution.[2]

Quantitative Data for ^{183}W NMR

| Property | Value | Reference Compound |
|--|-------------------------------|--|
| Spin (I) | 1/2 | 1 M Na_2WO_4 in D_2O |
| Natural Abundance | 14.31% | |
| Chemical Shift Range | ~6720 ppm (-4670 to 2050 ppm) | |
| Frequency Ratio (Ξ) | 4.166387% | |
| Linewidth of Reference | 0.6 Hz | |
| T_1 of Reference | 5 s | |
| Receptivity rel. to ^1H (nat. ab.) | 1.07×10^{-5} | |
| Receptivity rel. to ^{13}C (nat. ab.) | 0.0631 | |

Table 1: NMR Properties of the ^{183}W Nucleus.[1]

| Interaction | Coupling Constant (J) Range (Hz) |
|---|----------------------------------|
| $^1J(^{183}W, ^{19}F)$ | 20 - 70 |
| $^1J(^{183}W, ^{31}P)$ | ~250 |
| $^2J(^{183}W, ^{51}V)$ | up to 26 |
| $^2J(^{183}W, ^{183}W)$ in polytungstates | 5 - 30 |

Table 2: Typical Coupling Constants Observed in ^{183}W NMR.[\[1\]](#)

Experimental Protocols

Protocol 1: Solution-State ^{183}W NMR of Polyoxometalates

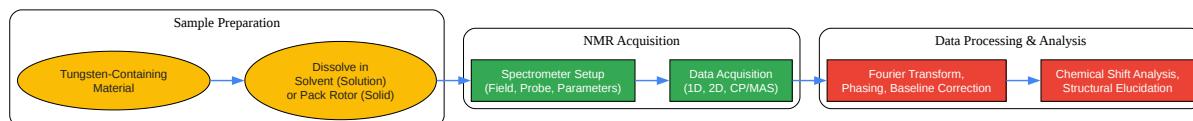
- Sample Preparation:
 - Dissolve the tungsten-containing compound (e.g., a polyoxometalate) in a suitable deuterated solvent (e.g., D_2O , acetonitrile- d_3). The concentration should be optimized for signal-to-noise, typically in the millimolar range.
 - Add a reference standard, such as a 1 M solution of Na_2WO_4 in D_2O , either internally or externally in a coaxial tube.[\[1\]](#)
- NMR Spectrometer Setup:
 - Use a high-field NMR spectrometer equipped with a broadband probe tuned to the ^{183}W frequency.
 - Set the acquisition parameters. Due to the low gyromagnetic ratio and potential for long spin-lattice relaxation times (T_1), a long relaxation delay (e.g., 5-10 times T_1) may be necessary for quantitative measurements.
 - The spectral width should be set to encompass the expected chemical shift range of tungsten compounds.
- Data Acquisition:

- Acquire a one-dimensional (1D) ^{183}W NMR spectrum. The number of scans will depend on the sample concentration and the natural abundance of ^{183}W .
- For complex spectra, two-dimensional (2D) NMR experiments like COSY (Correlation Spectroscopy) or INADEQUATE (Incredible Natural Abundance Double Quantum Transfer Experiment) can be employed to establish tungsten-tungsten connectivities.[2]
- Data Processing:
 - Apply appropriate window functions (e.g., exponential multiplication) to improve the signal-to-noise ratio.
 - Fourier transform the free induction decay (FID).
 - Phase and baseline correct the spectrum.
 - Reference the spectrum to the chemical shift of the reference standard (0 ppm for Na_2WO_4).

Protocol 2: Solid-State ^{183}W NMR using Magic Angle Spinning (MAS)

- Sample Preparation:
 - Finely powder the solid tungsten-containing sample.
 - Pack the powdered sample into a magic angle spinning (MAS) rotor (e.g., zirconia rotor).
- NMR Spectrometer Setup:
 - Use a solid-state NMR spectrometer with a high magnetic field strength.[5]
 - Utilize a solid-state probe capable of magic angle spinning.
 - Set the MAS rate to a sufficiently high value to average out anisotropic interactions.
 - Employ techniques like Cross-Polarization (CP) from abundant nuclei (e.g., ^1H) to enhance the ^{183}W signal, especially given the long T_1 relaxation times.
- Data Acquisition:

- Acquire the ^{183}W MASS NMR spectrum. The number of scans can be significant due to the low sensitivity of the nucleus in the solid state.
- Data Processing:
 - Process the data similarly to solution-state NMR, including Fourier transformation, phasing, and baseline correction.
 - Chemical shifts are typically referenced externally to a standard like a saturated solution of Na_2WO_4 .^[5]



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Workflow for ^{183}W NMR Spectroscopy.

^{183}W as a Stable Isotope Tracer

The stable nature of ^{183}W allows it to be used as a tracer to follow the transport and fate of tungsten in various material processes without the complications of radioactivity.

Key Applications:

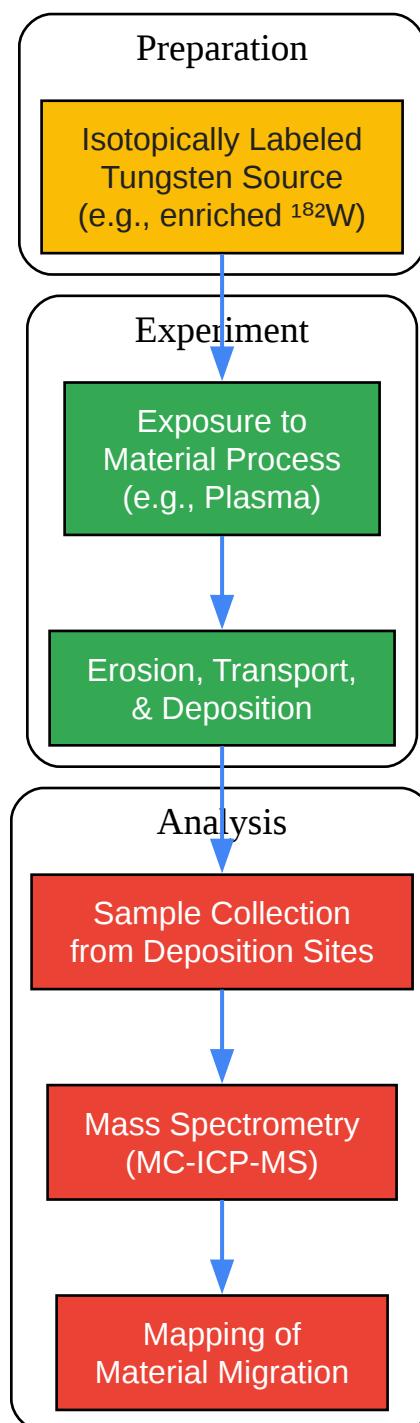
- Plasma-Material Interactions in Fusion Reactors: Enriched ^{182}W or other tungsten isotopes can be used alongside the naturally abundant isotopes to trace the erosion, transport, and redeposition of tungsten in the harsh environment of a tokamak.^[7] This helps in understanding and mitigating plasma contamination.^[7]
- Geochemical and Environmental Studies: The isotopic composition of tungsten, including ^{183}W , can be used to study geochemical cycles.^[8] High-resolution measurements of stable

tungsten isotopes can help constrain processes in the crust-mantle system and in low-temperature environments.[\[8\]](#)

Experimental Protocol

Protocol 3: Isotope Tracer Study of Tungsten Erosion in a Plasma Environment

- Material Preparation:
 - Prepare a tungsten component with a known and distinct isotopic composition. For example, use a coating enriched in a specific tungsten isotope (e.g., ^{182}W) on a substrate with natural tungsten isotopic abundance.[\[7\]](#)
- Exposure:
 - Expose the prepared tungsten component to the plasma environment under controlled conditions (e.g., in a fusion research device).
- Sample Collection:
 - After exposure, collect samples from various locations within the experimental chamber where tungsten deposition is expected.
- Isotopic Analysis:
 - Use a sensitive mass spectrometry technique, such as Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS), to precisely measure the tungsten isotope ratios in the collected samples.
- Data Analysis:
 - Compare the measured isotope ratios to the initial isotopic compositions of the source materials.
 - Quantify the contribution of the isotopically-labeled source to the total tungsten deposited at different locations. This allows for the mapping of material migration pathways.



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Logical workflow for a ^{183}W stable isotope tracer experiment.

Role in Catalysis Research

While tungsten compounds are widely used as catalysts, the direct application of the ^{183}W isotope in catalysis research is primarily through ^{183}W NMR for catalyst characterization, as detailed in the first section.[9][10] Tungsten oxides, sulfides, and carbides are important catalytic materials.[9][11] ^{183}W NMR can provide crucial information on the structure of tungsten-based catalyst precursors and active sites.[6] For instance, in the development of tungsten alkylidyne catalysts for alkyne metathesis, ^{183}W NMR shifts serve as a proxy for the Lewis acidity of the metal center, guiding ligand design for improved catalytic performance.[6]

In summary, **Tungsten-183** is an indispensable tool in materials science, offering deep insights into the structure and behavior of tungsten-containing materials through NMR spectroscopy and enabling precise tracking of material transport as a stable isotope tracer.

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References

- 1. (183W) Tungsten NMR [chem.ch.huji.ac.il]
- 2. researchgate.net [researchgate.net]
- 3. nora.nerc.ac.uk [nora.nerc.ac.uk]
- 4. pubs.acs.org [pubs.acs.org]
- 5. feh.scs.illinois.edu [feh.scs.illinois.edu]
- 6. 183W NMR Spectroscopy Guides the Search for Tungsten Alkylidyne Catalysts for Alkyne Metathesis - PMC [pmc.ncbi.nlm.nih.gov]
- 7. sciencedaily.com [sciencedaily.com]
- 8. researchgate.net [researchgate.net]
- 9. mdpi.com [mdpi.com]
- 10. Research Progress of Tungsten Oxide-Based Catalysts in Photocatalytic Reactions [mdpi.com]
- 11. Tungsten - Wikipedia [en.wikipedia.org]

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